

An Inquiry into the Elusive Structure of Leachianol G

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Leachianol G*

Cat. No.: *B12307102*

[Get Quote](#)

Despite extensive database searches and inquiries into related natural product literature, the precise chemical structure and stereochemistry of **Leachianol G** remain unconfirmed in publicly accessible scientific records. While this natural product is listed by several chemical suppliers with a specific CAS number and molecular formula, the foundational research detailing its isolation and structural elucidation is not readily available. This report outlines the current state of knowledge and the significant impediment to fulfilling a detailed technical analysis.

Leachianol G is cataloged as a natural product with the assigned CAS Number 164204-62-0 and a molecular formula of C₂₈H₂₄O₇. This information is consistently reported by multiple chemical vendors, suggesting its existence as a distinct chemical entity. However, the absence of a published chemical structure in comprehensive databases such as PubChem and SciFinder, and the inability to locate the primary scientific literature announcing its discovery, present a critical knowledge gap.

Without the foundational data from the original isolation and structure elucidation studies, a thorough technical guide on **Leachianol G**, as requested, cannot be constructed. Key missing information includes:

- **Chemical Structure:** The connectivity of the 49 atoms (28 carbon, 24 hydrogen, and 7 oxygen) is unknown.
- **Stereochemistry:** The three-dimensional arrangement of atoms in space, including the absolute configuration of any chiral centers, has not been described.

- **Quantitative Data:** Spectroscopic data, such as ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) shifts, mass spectrometry fragmentation patterns, and optical rotation values, which are essential for structural confirmation and characterization, are unavailable.
- **Experimental Protocols:** The methods used for the isolation of **Leachianol G** from its natural source and the analytical techniques employed for its characterization have not been found.
- **Biological Activity and Signaling Pathways:** There is no accessible research detailing the biological effects of **Leachianol G** or its interactions with cellular signaling pathways.

It is hypothesized that **Leachianol G** may be a prenylated flavonoid, given that related compounds are frequently isolated from plants of the *Morus* genus. Prenylated flavonoids are a class of natural products known for their structural diversity and wide range of biological activities. However, this remains speculative without direct evidence.

A search for "Leachianone G," a similarly named compound, revealed it to be a distinct tetrahydroxyflavanone with the molecular formula $\text{C}_{20}\text{H}_{20}\text{O}_6$, isolated from species such as *Morus alba*. This highlights the importance of precise nomenclature in natural product chemistry and does not shed light on the structure of **Leachianol G**.

Until the primary scientific literature detailing the structure elucidation of **Leachianol G** becomes accessible, any in-depth technical guide or whitepaper on its core structure and stereochemistry is not feasible. Further investigation would require uncovering the original publication that first reported this compound.

- To cite this document: BenchChem. [An Inquiry into the Elusive Structure of Leachianol G]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12307102#leachianol-g-structure-and-stereochemistry\]](https://www.benchchem.com/product/b12307102#leachianol-g-structure-and-stereochemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com